Safeguarding Your Research: A Comprehensive Guide to Handling Disperse Red 167

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Disperse Red 167*
CAS No.:	*26850-12-4*
Cat. No.:	*B1346997*

Get Quote

For Immediate Implementation: This document provides essential safety protocols and logistical plans for the handling and disposal of **Disperse Red 167**, a synthetic dye used in various applications including textiles, plastics, and cosmetics.[1][2] Adherence to these guidelines is critical for ensuring the safety of all laboratory personnel.

Disperse Red 167, an anthraquinone-derived red dye, presents potential hazards that necessitate stringent safety measures.[1][2] While not classified as a dangerous good for transport, it requires careful handling to avoid contact with skin and eyes, and to prevent the formation of dust and aerosols.[3]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to minimize exposure and prevent contamination. The following table summarizes the required PPE for handling **Disperse Red 167**.

© 2026 BenchChem. All rights reserved.

PPE Category	Item	Specifications	Rationale
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[3]	Protects against airborne dust particles and accidental splashes.
Hand Protection	Chemical Impermeable Gloves	Inspected prior to use and compliant with EU Directive 89/686/EEC and the standard EN 374.[3]	Prevents direct skin contact with the chemical.
Body Protection	Protective Clothing	Fire/flame resistant and impervious clothing.[3]	Prevents contamination of personal clothing.
Respiratory Protection	Full-face Respirator	To be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]	Essential for handling the powder form to prevent inhalation of fine dust particles.

Operational Plan: Step-by-Step Handling Procedures

A meticulous operational workflow is crucial for minimizing exposure and preventing cross-contamination.

1. Preparation:

- Ensure all handling of **Disperse Red 167** is conducted in a well-ventilated area.[3]
- Have all necessary PPE readily available and inspected for integrity before use.
- Prepare the work area by ensuring it is clean and uncluttered.

© 2026 BenchChem. All rights reserved.

2. Handling:

- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin and eyes.[3]
- Prevent the formation of dust and aerosols.[3]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]

3. Post-Handling:

- Wash hands thoroughly after handling the substance.
- Contaminated clothing should be removed immediately and washed separately before reuse.[4]
- Store **Disperse Red 167** in a tightly closed container in a dry, cool, and well-ventilated place.[3]

Disposal Plan

Proper disposal of **Disperse Red 167** and any contaminated materials is critical to prevent environmental contamination.

- Chemical Disposal: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3][5]
- Environmental Precautions: Do not allow the chemical to enter drains, sewer systems, water, foodstuffs, feed, or seed.[3][5] Discharge into the environment must be avoided.[3]
- Container Disposal: Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning.[3] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[3] Combustible packaging materials may be disposed of through controlled incineration with flue gas scrubbing.[3]

Emergency Procedures

© 2026 BenchChem. All rights reserved.

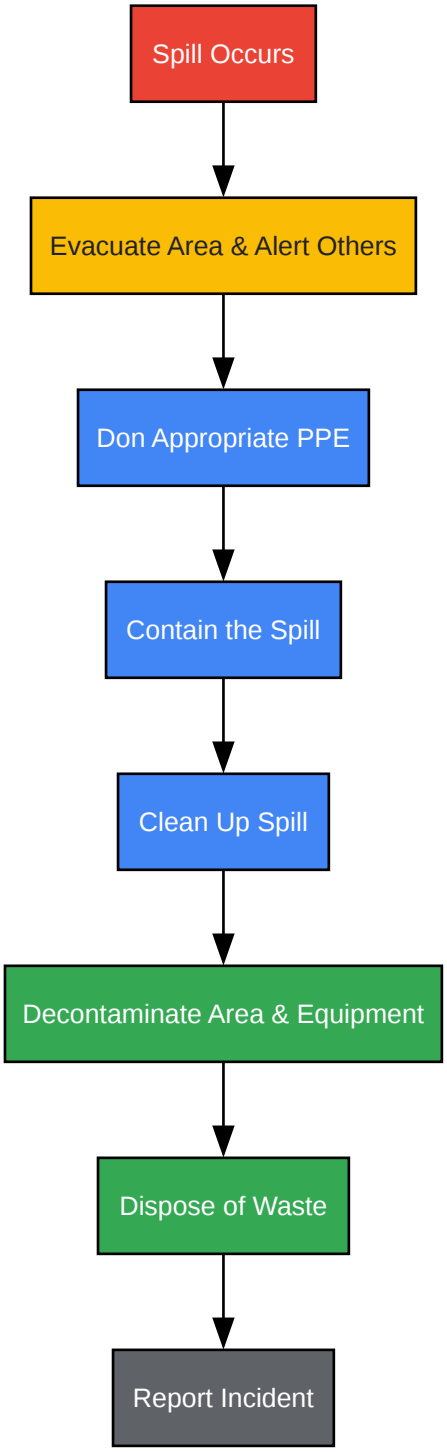
In the event of accidental exposure or spillage, follow these procedures immediately:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[3]
- Eye Contact: Rinse the eyes with pure water for at least 15 minutes and consult a doctor.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]
- Spills: Evacuate personnel to a safe area.[3] Avoid dust formation.[3] Remove all sources of ignition and use spark-proof tools.[3] Collect the spilled material and place it in a suitable, closed container for disposal.[3] Prevent further leakage or spillage if it is safe to do so.[3]

Chemical Spill Response Workflow

The following diagram outlines the procedural flow for responding to a chemical spill of **Disperse Red 167**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Chemical Spill Response

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Disperse Red 167:1 | 1533-78-4 [chemicalbook.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Disperse Red 167]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346997/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-disperse-red-167]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.